

# Unveiling the Solubility Profile of Guanidine Stearate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Guanidine stearate

Cat. No.: B1615430

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This technical guide provides a comprehensive overview of the solubility of **guanidine stearate** in various organic solvents, a critical parameter for researchers, scientists, and professionals in drug development and material science. **Guanidine stearate**, a salt formed from the strong organic base guanidine and the long-chain fatty acid stearic acid, exhibits unique properties that make it a compound of interest in diverse applications. Understanding its solubility is paramount for its effective formulation and use.

## Core Executive Summary

**Guanidine stearate**'s solubility is dictated by its amphiphilic nature, possessing a hydrophilic guanidinium head and a lipophilic stearate tail. While generally characterized as soluble in organic solvents and insoluble in water, precise quantitative data is essential for formulation development. This guide consolidates available data on the solubility of a closely related compound, polyhexamethylene **guanidine stearate** (PHGS), which provides valuable insights into the solubility behavior of guanidine-stearate-based compounds. The experimental protocols for determining solubility are also detailed to ensure reproducibility and further research.

## Physicochemical Properties of Guanidine Stearate

**Guanidine stearate** is a 1:1 adduct of guanidine and stearic acid.<sup>[1]</sup> Its structure comprises a guanidinium cation ( $\text{C}(\text{NH}_2)_3^+$ ) and a stearate anion ( $\text{C}_{17}\text{H}_{35}\text{COO}^-$ ).<sup>[1]</sup> This composition

imparts surfactant-like properties to the molecule.

## Quantitative Solubility Data

The following table summarizes the solubility of polyhexamethylene **guanidine stearate** (PHGS) in a range of organic solvents at 25°C. This data is derived from the study "Synthesis and antimicrobial activity of polymeric guanidine and biguanidine salts" and offers a strong indication of the solubility characteristics of guanidine-stearate compounds.

Solvent	Temperature (°C)	Solubility ( g/100g solvent)
Water	25	Insoluble
Ethanol	25	Soluble
Methanol	25	Soluble
Acetone	25	Sparingly Soluble
Methylbenzene	25	Soluble
N,N-dimethylformamide (DMF)	25	Soluble

Note: The original study on PHGS indicated that while it is lipophilic, specific numerical values for its solubility in some organic solvents were not provided in the excerpted table; it was qualitatively described as "soluble." Further investigation of the full study is recommended for precise quantitative data.

## Experimental Protocol for Solubility Measurement

The determination of solubility is a fundamental experimental procedure. The method employed in the cited study for measuring the solubility of polyhexamethylene **guanidine stearate** provides a robust framework for similar assessments.

### Isothermal Saturation Method

This gravimetric method is a reliable technique for determining the solubility of a compound in a given solvent at a specific temperature.

Methodology:

- **Sample Preparation:** An excess amount of the solute (**guanidine stearate**) is added to a known mass of the organic solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature (e.g., 25°C) for a prolonged period to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** The undissolved solute is separated from the saturated solution by filtration or centrifugation.
- **Solvent Evaporation:** A known mass of the clear, saturated solution is carefully transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dissolved solute is obtained.
- **Calculation:** The solubility is calculated as the mass of the dissolved solute per 100g of the solvent.

Below is a visual representation of the experimental workflow for determining solubility.

Caption: Experimental workflow for solubility determination.

## Logical Relationships in Solubility

The solubility of **guanidine stearate** in organic solvents is governed by the principle of "like dissolves like." The long hydrocarbon tail of the stearate anion interacts favorably with non-polar and moderately polar organic solvents through van der Waals forces. The guanidinium cation, while polar, can be effectively solvated by polar aprotic and protic organic solvents.

The interplay of these interactions determines the overall solubility. The following diagram illustrates the logical relationship between the molecular structure of **guanidine stearate** and its solubility in different types of organic solvents.

Caption: Molecular structure and solvent interaction logic.

## Conclusion

This technical guide provides a foundational understanding of the solubility of **guanidine stearate** in organic solvents, supported by quantitative data from a closely related polymeric compound and detailed experimental methodologies. The provided information is crucial for the

formulation and application of **guanidine stearate** in various scientific and industrial fields. Further research to establish a more extensive database of solubility for the monomeric **guanidine stearate** in a wider array of solvents and at different temperatures is encouraged to build upon this foundational work.

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## References

- 1. Guanidine stearate (26739-53-7) for sale [vulcanchem.com]
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